

# chemical structure and properties of chlorophyll c

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An In-depth Technical Guide to the Chemical Structure and Properties of Chlorophyll c

## Introduction

Chlorophyll c represents a family of accessory photosynthetic pigments found predominantly in marine algae, including diatoms, dinoflagellates, and brown algae.[1][2] First reported in 1864 and isolated in 1942, these pigments play a crucial role in the light-harvesting complexes of these organisms, enabling them to capture light energy in aquatic environments where blue-green light penetrates deepest.[3] Unlike the more common **chlorophylls** a and b found in terrestrial plants, chlorophyll c possesses a unique porphyrin macrocycle structure, rather than a chlorin ring, and lacks the long isoprenoid tail.[1][4] This guide provides a detailed examination of the chemical structure, physicochemical properties, biosynthesis, and biological function of chlorophyll c, along with relevant experimental protocols for its study.

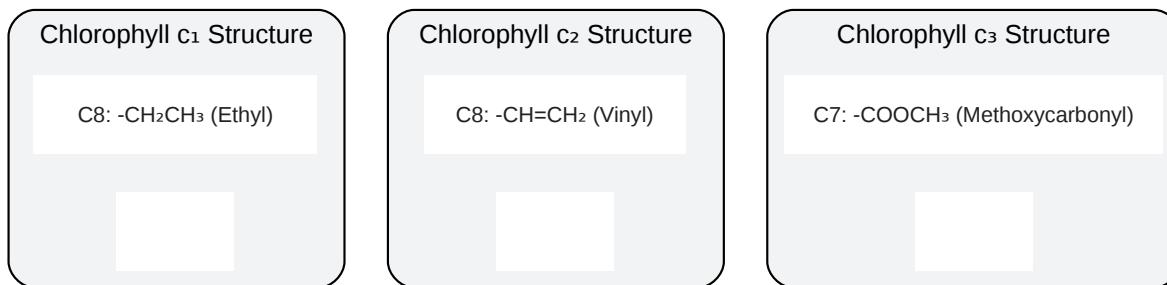
## Chemical Structure of Chlorophyll c

The fundamental structure of chlorophyll c is a magnesium-containing tetrapyrrole with a fully unsaturated porphyrin ring system.[3][5] This distinguishes it from **chlorophylls** a and b, which are chlorins, meaning their D ring is partially reduced.[1] Another key structural feature is the absence of the long phytol or other isoprenoid alcohol chain esterified at the C17 position; instead, it has a trans-acrylic acid side chain.[3][4] This makes chlorophyll c a type of chlorophyllide.

The primary variants—chlorophyll c<sub>1</sub>, c<sub>2</sub>, and c<sub>3</sub>—are distinguished by substitutions on the porphyrin ring, primarily at the C8 and C7 positions.[3]

- Chlorophyll c<sub>1</sub>: Features an ethyl group (-CH<sub>2</sub>CH<sub>3</sub>) at the C8 position.[3]
- Chlorophyll c<sub>2</sub>: The most common form, it has a vinyl group (-CH=CH<sub>2</sub>) at the C8 position.[1][4]
- Chlorophyll c<sub>3</sub>: A more polar variant, it is characterized by a methoxycarbonyl group (-COOCH<sub>3</sub>) at the C7 position.[3]

These structural variations influence the pigment's absorption spectrum and its function within the light-harvesting apparatus.[3]



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**Figure 1:** Comparative structures of Chlorophyll c<sub>1</sub>, c<sub>2</sub>, and c<sub>3</sub>.

## Physicochemical Properties

Chlorophyll c appears as yellowish-brown crystals or amorphous solids but exhibits a blue-green color in dilute organic solutions.[3] It is soluble in polar organic solvents like methanol, ethanol, and acetone, which facilitates its extraction from algal biomass.[3][6] The key physicochemical and spectral properties are summarized below.

## Data Presentation: Properties of Chlorophyll c Variants

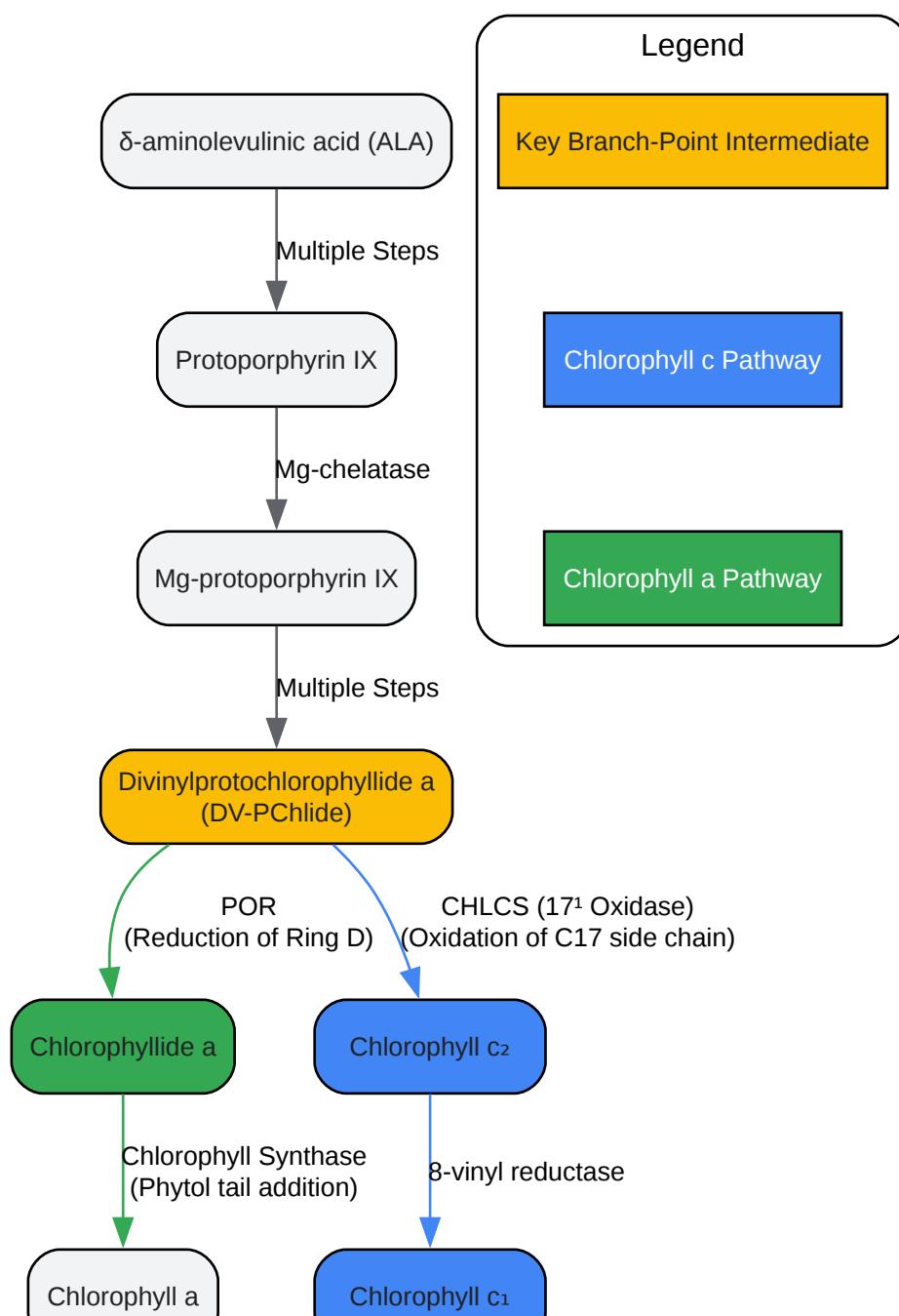
The following table outlines the quantitative properties of the main chlorophyll c variants. Absorption maxima can vary slightly depending on the specific solvent and its purity.

Property	Chlorophyll c <sub>1</sub>	Chlorophyll c <sub>2</sub>	Chlorophyll c <sub>3</sub>
Molecular Formula	C <sub>35</sub> H <sub>30</sub> MgN <sub>4</sub> O <sub>5</sub> <a href="#">[3]</a>	C <sub>35</sub> H <sub>28</sub> MgN <sub>4</sub> O <sub>5</sub> <a href="#">[3]</a>	C <sub>36</sub> H <sub>30</sub> MgN <sub>4</sub> O <sub>6</sub> <a href="#">[3]</a>
Absorption Maxima (Diethyl Ether)	444, 577, 626 nm <a href="#">[1]</a>	447, 580, 627 nm <a href="#">[1]</a>	452, 585, 625 nm <a href="#">[1]</a>
Absorption Maxima (Acetone)	447, 579, 629 nm <a href="#">[1]</a>	450, 581, 629 nm <a href="#">[1]</a>	452, 585, 627 nm <a href="#">[1]</a>
Soret Band (Blue Absorption)	~444-447 nm <a href="#">[1][3]</a>	~447-450 nm <a href="#">[1][3]</a>	~452-460 nm <a href="#">[3]</a>
Q-Band (Red Absorption)	~626-629 nm <a href="#">[1][3]</a>	~627-629 nm <a href="#">[1][3]</a>	~625-627 nm <a href="#">[3]</a>
Molar Extinction Coefficient (Soret Peak)	~10 <sup>5</sup> M <sup>-1</sup> cm <sup>-1</sup> <a href="#">[3]</a>	~10 <sup>5</sup> M <sup>-1</sup> cm <sup>-1</sup> <a href="#">[3]</a>	~10 <sup>5</sup> M <sup>-1</sup> cm <sup>-1</sup> <a href="#">[3]</a>
Fluorescence Emission	~650 nm <a href="#">[3]</a>	~650 nm <a href="#">[3]</a>	Not specified
Distribution	Ubiquitous across most chromophytes <a href="#">[3]</a>	Most common form, ubiquitous <a href="#">[1][3]</a>	Restricted to certain haptophytes, diatoms, dinoflagellates <a href="#">[3]</a>

## Biosynthesis of Chlorophyll c

The biosynthesis of chlorophyll c branches from the main tetrapyrrole pathway shared with chlorophyll a and hemes.[\[3\]](#) The pathway begins with the synthesis of protoporphyrin IX. A key divergence occurs after the formation of divinylprotochlorophyllide (a) (DV-PChlide).

Unlike the pathway to chlorophyll a, which involves the reduction of the C17=C18 double bond in the D ring by the enzyme protochlorophyllide oxidoreductase (POR), the chlorophyll c pathway bypasses this step, preserving the fully unsaturated porphyrin ring.[\[1\]\[3\]](#) The terminal step is catalyzed by the recently identified enzyme CHLOROPHYLL C SYNTHASE (CHLCS), a 2-oxoglutarate-Fe(II) dioxygenase.[\[7\]](#) This enzyme oxidizes the propionate side chain at position C17 to form the characteristic acrylic acid side chain of chlorophyll c.[\[1\]](#)

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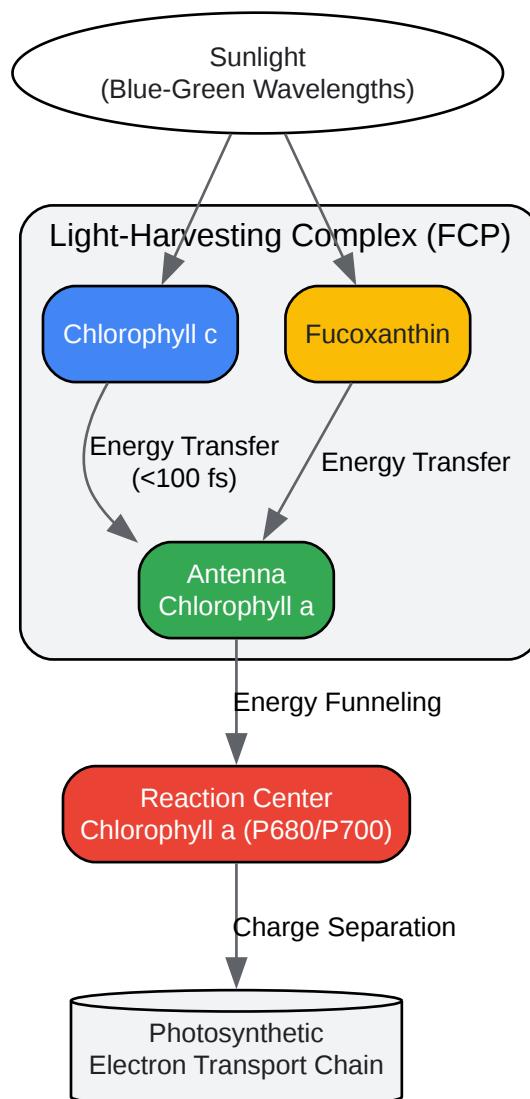
**Figure 2:** Simplified biosynthetic pathway of Chlorophyll c.

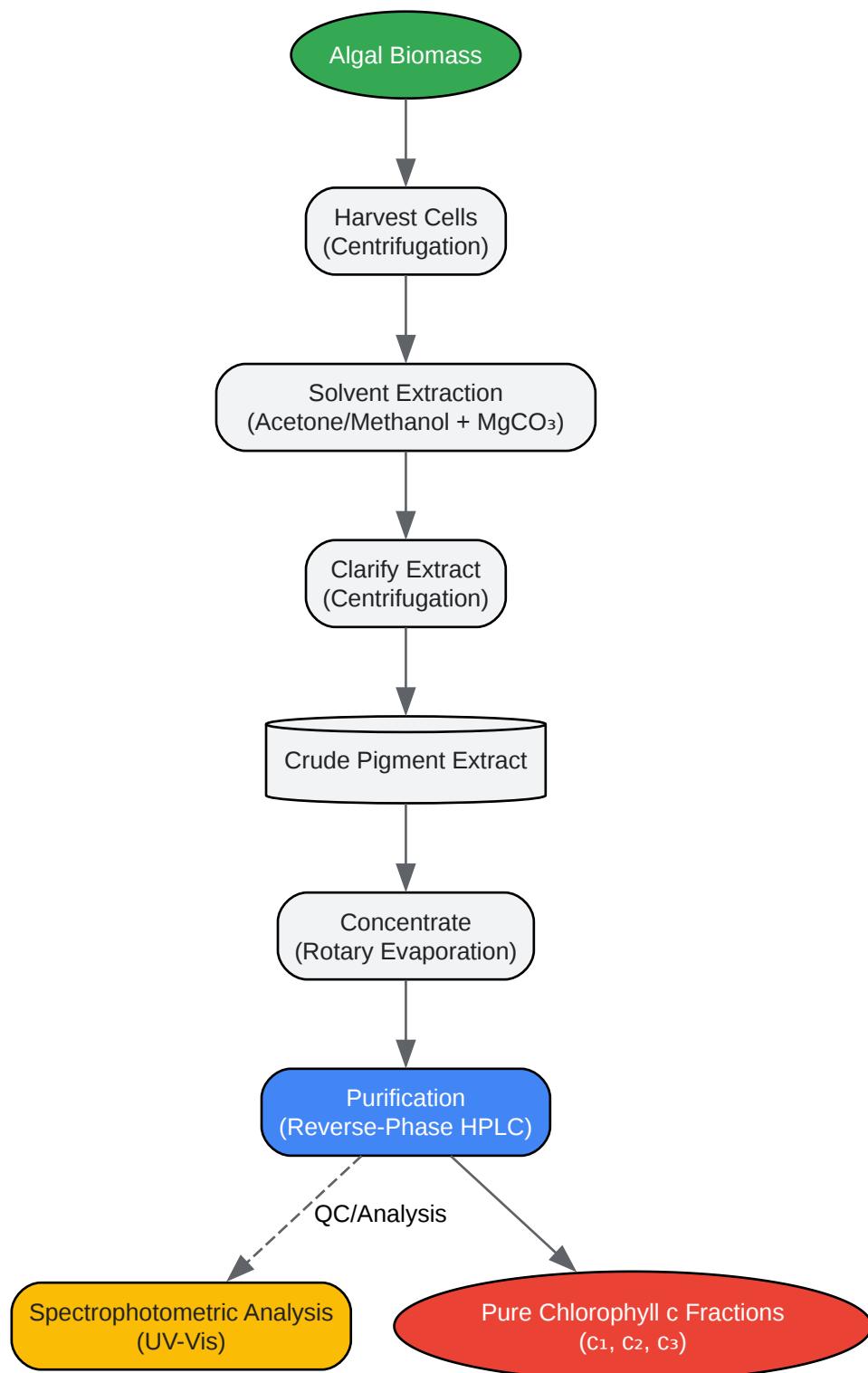
## Biological Function and Signaling

Chlorophyll c functions as an accessory pigment, broadening the spectrum of light available for photosynthesis.<sup>[3]</sup> It absorbs strongly in the blue-violet region of the spectrum (447–520 nm),

which is critical in aquatic environments where red light is rapidly attenuated with depth.[\[1\]](#)

It is located within the light-harvesting antenna complexes, often fucoxanthin-chlorophyll proteins (FCPs), alongside chlorophyll a and carotenoids like fucoxanthin.[\[3\]](#) The energy absorbed by chlorophyll c is transferred with extremely high efficiency (approaching 100%) to chlorophyll a molecules within the photosystem reaction centers (P680 in Photosystem II and P700 in Photosystem I).[\[3\]](#)[\[8\]](#) This rapid energy transfer, occurring on ultrafast timescales (<100 fs), is essential for powering the photosynthetic electron transport chain.[\[3\]](#)



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